

Otophyllside O: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Otophyllside O

Cat. No.: B1496093

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Otophyllside O is a naturally occurring C-21 steroidal glycoside isolated from the roots of *Cynanchum otophyllum*[1][2]. As a member of the pregnane glycoside family, it is characterized by a steroid aglycone core linked to a chain of sugar moieties[1]. Compounds from *Cynanchum otophyllum* have garnered scientific interest for their potential biological activities. This technical guide provides a detailed overview of the physicochemical properties of **Otophyllside O**, methodologies for its analysis, and insights into its potential biological significance, tailored for professionals in chemical and pharmaceutical research.

Physicochemical Properties

The fundamental physicochemical characteristics of **Otophyllside O** are crucial for its handling, formulation, and application in research settings. These properties have been determined through various analytical techniques.

Table 1: Summary of Physicochemical Data for **Otophyllside O**

Property	Value	Source(s)
CAS Number	1326583-08-7	[1][3]
Molecular Formula	C ₅₆ H ₈₄ O ₂₀	[1][3]
Molecular Weight	1077.25 g/mol	[1][3]
Appearance	Powder	[1]
Botanical Source	The roots of <i>Cynanchum otophyllum</i> Schneid.	[1][2]
Compound Type	Steroids, Pregnane Glycoside	[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1]
Storage	Store at 2-8°C for up to 24 months. For stock solutions, store as aliquots in tightly sealed vials at -20°C for up to two weeks.	[1]

Experimental Methodologies

The isolation and structural elucidation of **Otophyllside O** rely on a combination of chromatographic and spectroscopic techniques.

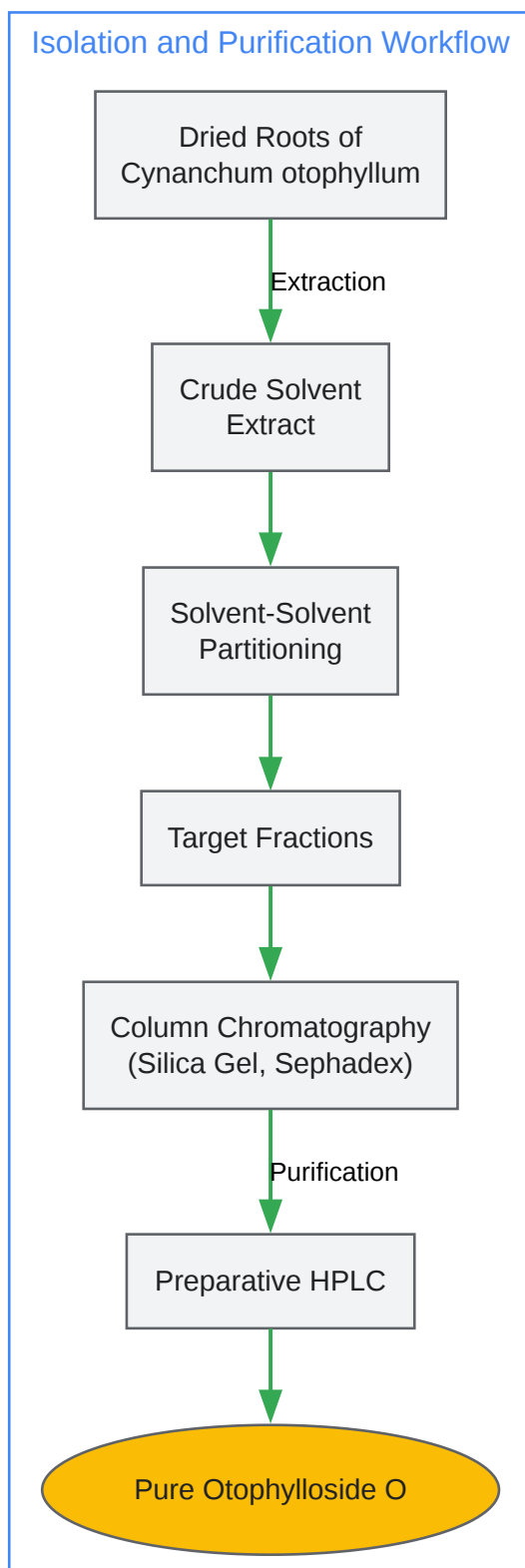
Isolation and Purification Protocol

Otophyllside O is typically isolated from the roots of *Cynanchum otophyllum*. The general workflow involves extraction followed by chromatographic separation.

General Protocol:

- Extraction: Dried and powdered roots of *C. otophyllum* are extracted with a suitable solvent, such as methanol or ethanol, to create a crude extract.

- Partitioning: The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, n-butanol) to separate compounds based on their polarity.
- Chromatography: The fraction containing the target glycosides is subjected to multiple rounds of column chromatography (e.g., silica gel, Sephadex LH-20).
- Final Purification: High-Performance Liquid Chromatography (HPLC) is employed for the final purification to yield **Otophyllósíde O** with high purity ($\geq 98\%$)[1]. A reverse-phase C18 column with a gradient elution system (e.g., water-acetonitrile) is commonly used.



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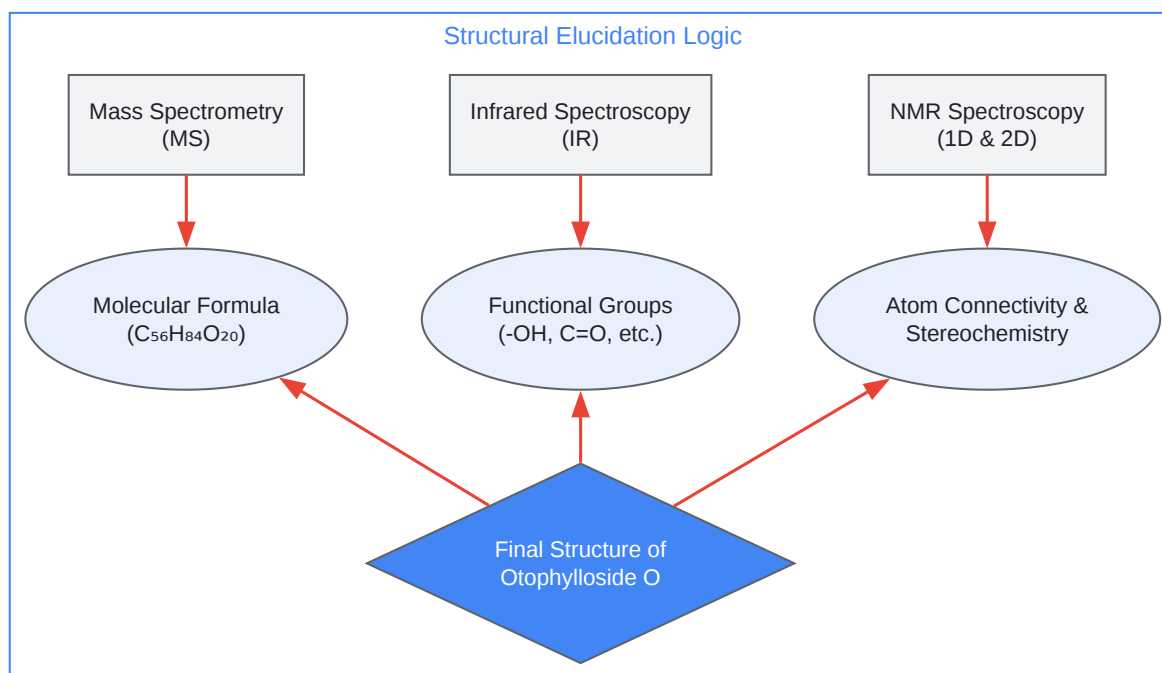
Caption: General workflow for the isolation of **Otophyllloside O**.

Structural Elucidation

The chemical structure of **Otophyllaside O** was determined using a combination of spectroscopic methods. This multi-faceted approach ensures an unambiguous identification of its complex structure, including its stereochemistry.

Methodologies:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular formula ($C_{56}H_{84}O_{20}$) by providing a highly accurate mass measurement[3].
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify key functional groups present in the molecule, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups, which are characteristic of steroidal glycosides.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are the most critical techniques for determining the complete structure.
 - 1H NMR: Identifies the types and connectivity of protons in the molecule.
 - ^{13}C NMR: Determines the number and types of carbon atoms.
 - 2D NMR: Establishes the connectivity between protons (COSY) and between protons and carbons (HSQC, HMBC), allowing for the complete assembly of the aglycone and the sugar chain, as well as the linkage points between them.



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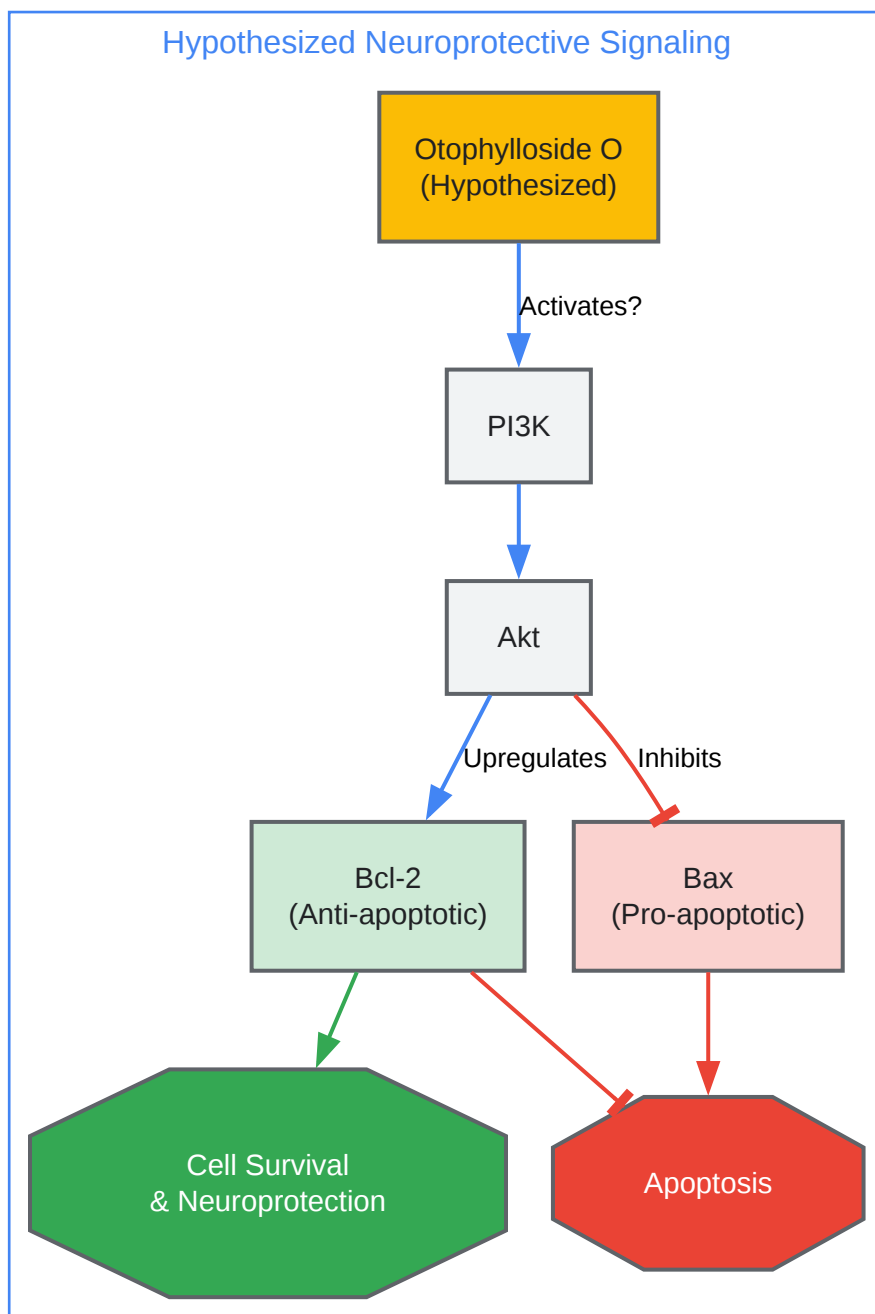
Caption: Spectroscopic methods for elucidating **Otophyllside O**'s structure.

Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity of **Otophyllside O** are limited, research on related compounds from the same plant, such as Otophyllside N, provides valuable insights into its potential therapeutic effects. Otophyllside N has demonstrated neuroprotective effects against neuronal injury by modulating apoptosis and neuronal activation[4]. It was shown to reduce the cleavage of poly ADP-ribose polymerase and decrease the Bax/Bcl-2 ratio, key markers of apoptosis[4].

Given the structural similarity, it is plausible that **Otophyllside O** may exert its effects through related cellular signaling pathways. A potential mechanism could involve the modulation of the PI3K/Akt pathway, a critical regulator of cell survival, and the MAPK/ERK pathway, which is

involved in cellular responses to stress. These pathways are known to be influenced by various natural polyphenols and glycosides.



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Caption: Potential anti-apoptotic pathway modulated by **Otophyllósíde O**.

Conclusion

Otophyllósíde O is a complex pregnane glycoside with well-defined physicochemical properties. Its structural elucidation serves as a prime example of modern natural product chemistry, leveraging a suite of spectroscopic techniques. While direct biological data is still emerging, the activities of structurally related compounds suggest a promising potential for **Otophyllósíde O** in areas such as neuroprotection. This guide provides foundational technical information to support further research and development efforts aimed at exploring the full therapeutic potential of this intricate natural product.

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